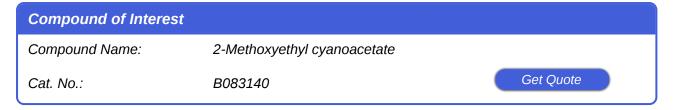


# physicochemical properties of 2-Methoxyethyl cyanoacetate

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An In-depth Technical Guide to the Physicochemical Properties of **2-Methoxyethyl Cyanoacetate** 

#### Introduction

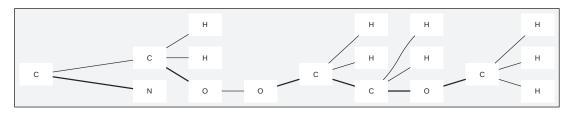
**2-Methoxyethyl cyanoacetate**, with the CAS number 10258-54-5, is an organic compound that serves as a versatile intermediate in numerous organic syntheses.[1][2] It is the 2-methoxyethyl ester of 2-cyanoacetic acid.[1][2][3] This technical guide provides a comprehensive overview of its physicochemical properties, experimental protocols for their determination, and its primary synthesis method. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

#### **Chemical Structure**

The molecular structure of **2-Methoxyethyl cyanoacetate** consists of a cyanoacetate core with a 2-methoxyethyl group attached to the ester oxygen.



Chemical Structure of 2-Methoxyethyl cyanoacetate



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Caption: Chemical Structure of 2-Methoxyethyl cyanoacetate

#### **Physicochemical Properties**

The physicochemical properties of **2-Methoxyethyl cyanoacetate** are summarized in the tables below.

## **General and Physical Properties**



Property	Value	Reference
Appearance	Clear liquid	[1][2][3][4]
Molecular Formula	C6H9NO3	[4][5][6]
Molecular Weight	143.14 g/mol	[4][5][6]
Density	1.127 g/mL at 25 °C	[1][2][3]
Boiling Point	98-100 °C at 1 mmHg	[1][2][3][4]
Melting Point	No data available	[4]
Water Solubility	745 g/L	[3][4][7]
Flash Point	113 °C (closed cup)	[4]
рКа	2.75 ± 0.10 (Predicted)	[1][3][7]
Vapor Pressure	0.0103 mmHg at 25°C	[7]

**Optical and Spectroscopic Properties** 

Property	Value	Reference
Refractive Index	n20/D 1.434	[1][2][3]
1H NMR Spectra	Data available	[8]
13C NMR Spectra	Data available	[8]
IR Spectra	Data available	[8]
Mass Spectrum	Data available	[9]

#### **Chemical Identifiers**



Identifier	Value	Reference
CAS Number	10258-54-5	[4][5]
EC Number	233-597-3	[4][5]
PubChem CID	25106	[8]
SMILES	COCCOC(=O)CC#N	[10]
InChIKey	SGLKIEOMYXTGBH- UHFFFAOYSA-N	[3][10]

#### **Experimental Protocols**

Detailed experimental protocols for the determination of the physicochemical properties of **2-Methoxyethyl cyanoacetate** are not explicitly available in the searched literature. However, standard methodologies for determining these properties are described below.

- Boiling Point: The boiling point is determined by distillation at reduced pressure (1 mmHg) as indicated by the literature values.[1][2][3][4] A sample is heated in a distillation apparatus, and the temperature at which the liquid boils and its vapor condenses is recorded. The pressure is maintained at 1 mmHg using a vacuum pump.
- Density: The density is typically measured using a pycnometer or a digital density meter at a
  specified temperature (25 °C).[1][2][3] The mass of a known volume of the substance is
  measured and the density is calculated.
- Refractive Index: The refractive index is measured using a refractometer, typically at 20 °C with the sodium D-line (589 nm).[1][2][3] A drop of the liquid is placed on the prism of the refractometer, and the refractive index is read directly from the scale.
- Flash Point: The closed-cup flash point is determined using a Pensky-Martens or similar closed-cup apparatus. The sample is heated at a controlled rate, and a test flame is periodically introduced into the vapor space until a flash is observed.[4]
- Solubility: The solubility in water is determined by adding a known amount of the substance to a known volume of water and stirring until saturation is reached. The concentration of the

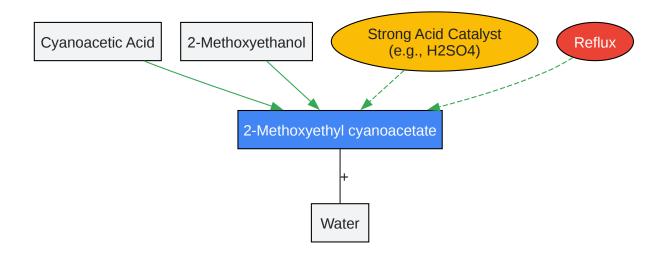


dissolved substance is then measured.[3][4][7]

- Spectroscopic Analysis:
  - NMR Spectroscopy: 1H and 13C NMR spectra are recorded on a spectrometer to elucidate the chemical structure by observing the chemical shifts, multiplicities, and coupling constants of the nuclei.[8]
  - IR Spectroscopy: Infrared spectroscopy is used to identify the functional groups present in the molecule by analyzing the absorption of infrared radiation at specific wavenumbers.[8]
  - Mass Spectrometry: Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, aiding in its identification and structural confirmation.[9]

#### **Synthesis Workflow**

The primary method for synthesizing **2-Methoxyethyl cyanoacetate** is through the esterification of cyanoacetic acid with 2-methoxyethanol.[6] This reaction is typically catalyzed by a strong acid, such as sulfuric acid, and is carried out under reflux conditions.[6]



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Caption: Synthesis of 2-Methoxyethyl cyanoacetate



#### **Applications and Reactivity**

**2-Methoxyethyl cyanoacetate** is a key intermediate in various organic syntheses.[1][2][11] Its primary applications include:

- Adhesives: It is used in the production of alpha-cyanoacrylic adhesives.[1][2][3]
- Organic Synthesis: It serves as a precursor for the synthesis of heterocyclic compounds and can be used as an ethylating agent.[6]
- Polymer Chemistry: It can be used as a monomer for the preparation of specialized polymers.[6]
- Medicinal Chemistry: Derivatives of 2-methoxyethyl cyanoacetate have shown potential biological activities and are used as precursors in the synthesis of biologically active molecules.[6]

The reactivity of **2-Methoxyethyl cyanoacetate** is characterized by the presence of the ester and nitrile functional groups, making it suitable for a variety of chemical transformations.[11]

### **Safety Information**

**2-Methoxyethyl cyanoacetate** is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[8] It is a combustible liquid. Appropriate personal protective equipment, including gloves, eye protection, and a respirator, should be used when handling this chemical.[5] It should be stored in a cool, dry, and well-ventilated place.[1][2][3][5] In case of exposure, it is important to seek fresh air if inhaled, rinse eyes and skin with plenty of water, and seek medical attention.[4][5][12][13]

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